

Stereoselective Synthesis of 2,3-Dimethylthiomorpholine: An Application Note and Protocol

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Compound of Interest

Compound Name: 2,3-Dimethylthiomorpholine

CAS No.: 29442-12-4

Cat. No.: B1395435

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Introduction

The thiomorpholine scaffold is a privileged structural motif in medicinal chemistry, appearing in a range of biologically active compounds. The introduction of stereocenters into this heterocyclic system offers the potential for exquisitely tuned pharmacological profiles, enhancing potency and selectivity while minimizing off-target effects. The stereoselective synthesis of substituted thiomorpholines, particularly those with defined relative and absolute stereochemistry, presents a significant challenge for synthetic chemists. This application note details a robust and diastereoselective protocol for the synthesis of **cis-2,3-dimethylthiomorpholine**, a valuable building block for drug discovery and development.

The strategy herein leverages a substrate-controlled diastereoselective addition to a chiral aldehyde derived from a readily available amino acid, L-alaninol. This approach ensures a high degree of stereocontrol in the formation of the key C2-C3 bond, ultimately leading to the desired cis configuration in the final thiomorpholine product. This document provides a

comprehensive overview of the synthetic strategy, detailed experimental protocols, and an analysis of the key stereodetermining step.

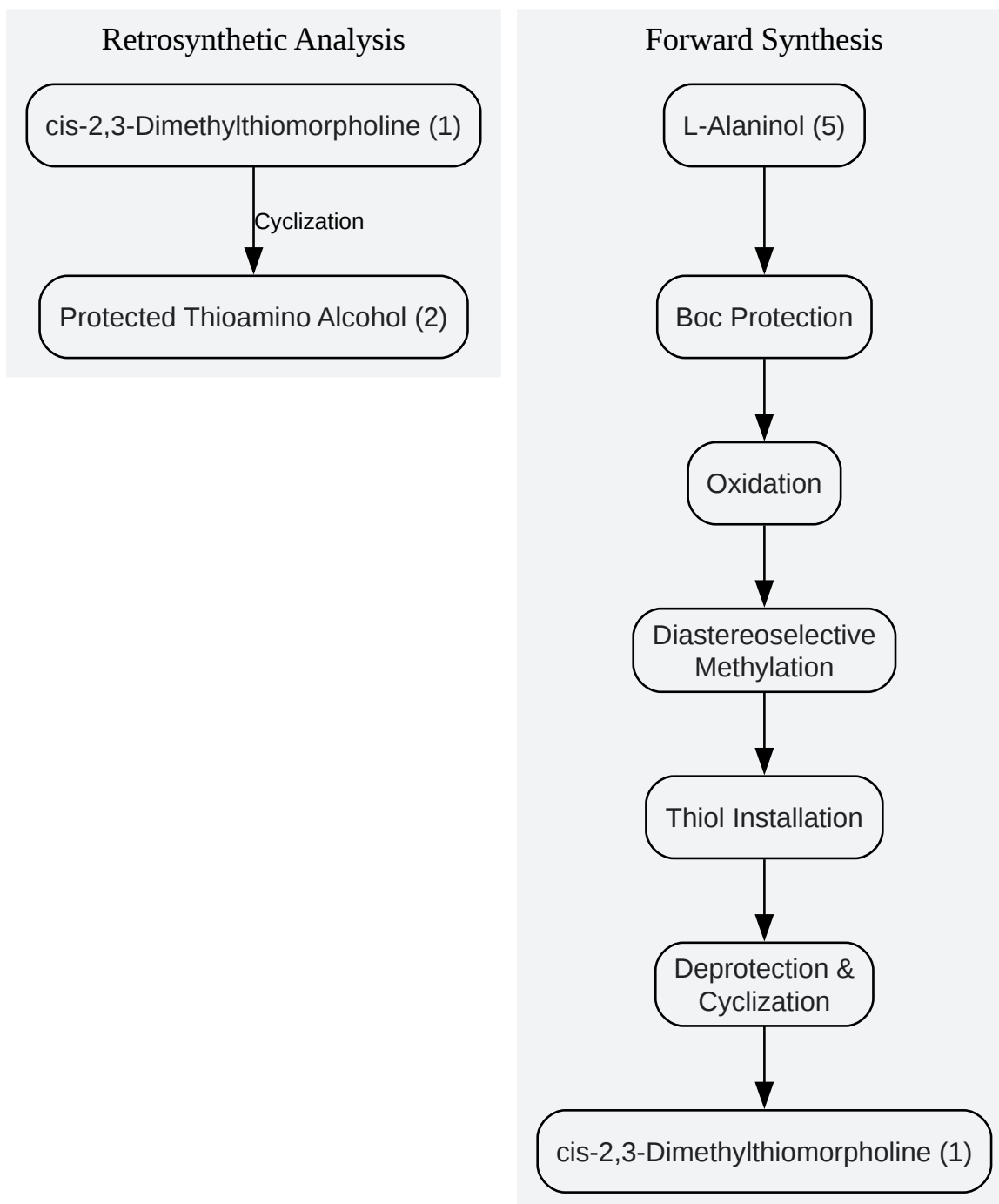
Synthetic Strategy and Design

The retrosynthetic analysis for **cis-2,3-dimethylthiomorpholine 1** commences with the disconnection of the C-S and C-N bonds of the thiomorpholine ring, leading back to the key acyclic precursor, the protected thioamino alcohol **2**. The stereochemical integrity of the final product hinges on the controlled synthesis of this intermediate. Our strategy employs L-alaninol **5** as a chiral starting material, which sets the stereocenter at the future C2 position.

The synthetic approach can be outlined in the following key transformations:

- **Protection of the amine:** The amino group of L-alaninol is protected to prevent its interference in subsequent steps. A tert-butyloxycarbonyl (Boc) group is chosen for its stability and ease of removal under acidic conditions.
- **Oxidation:** The primary alcohol of the protected alaninol is oxidized to the corresponding aldehyde, known as the Garner aldehyde, a versatile chiral intermediate.
- **Diastereoselective Methylation:** A Grignard reaction with methylmagnesium bromide is employed to introduce the second methyl group at the C3 position. The stereochemical outcome of this nucleophilic addition to the chiral aldehyde is predicted by the Felkin-Anh model, favoring the formation of the syn amino alcohol.
- **Thiol Installation:** The newly formed secondary alcohol is converted to a thiol. This is achieved via a two-step sequence involving activation of the alcohol as a tosylate, followed by nucleophilic substitution with a sulfur source.
- **Deprotection and Cyclization:** Finally, removal of the Boc protecting group under acidic conditions liberates the free amine, which undergoes intramolecular cyclization via an SN2 reaction to furnish the target **cis-2,3-dimethylthiomorpholine**.

This synthetic plan is depicted in the workflow diagram below.

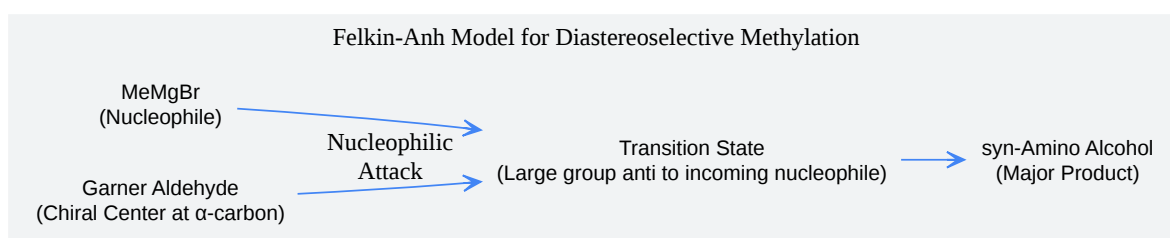


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Caption: Overall workflow for the stereoselective synthesis of cis-**2,3-dimethylthiomorpholine**.

Mechanism of Stereocontrol: The Felkin-Anh Model

The key to achieving the desired cis stereochemistry lies in the diastereoselective addition of the Grignard reagent to the chiral Garner aldehyde. The Felkin-Anh model provides a predictive framework for the stereochemical outcome of this reaction. The model posits that the nucleophile will attack the carbonyl group from the least sterically hindered trajectory. In the case of the Garner aldehyde, the large Boc-protected amino group orients itself anti-periplanar to the incoming nucleophile to minimize steric interactions. This directs the methyl group from the Grignard reagent to attack from the less hindered face, leading predominantly to the syn diastereomer.



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Caption: Felkin-Anh model predicting the syn-diastereomer as the major product.

Experimental Protocols

PART 1: Synthesis of the Protected Thioamino Alcohol Intermediate

Step 1: N-Boc Protection of L-Alaninol

- To a stirred solution of L-alaninol (1.0 eq) in dichloromethane (DCM, 0.5 M) at 0 °C, add triethylamine (1.5 eq).
- Slowly add a solution of di-tert-butyl dicarbonate (Boc)₂O (1.1 eq) in DCM.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Monitor the reaction by thin-layer chromatography (TLC).

- Upon completion, wash the reaction mixture with saturated aqueous sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, ethyl acetate/hexanes gradient) to afford the N-Boc protected L-alaninol.

Step 2: Oxidation to Garner Aldehyde

- To a stirred solution of oxalyl chloride (1.5 eq) in DCM (0.2 M) at -78 °C, add dimethyl sulfoxide (DMSO, 2.2 eq) dropwise.
- After 15 minutes, add a solution of N-Boc protected L-alaninol (1.0 eq) in DCM.
- Stir the mixture at -78 °C for 1 hour.
- Add triethylamine (5.0 eq) and allow the reaction to warm to room temperature over 1 hour.
- Quench the reaction with water and separate the layers.
- Extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude Garner aldehyde, which is used in the next step without further purification.

Step 3: Diastereoselective Methylation

- To a solution of the crude Garner aldehyde in anhydrous tetrahydrofuran (THF, 0.3 M) at -78 °C, add methylmagnesium bromide (1.5 eq, 3.0 M solution in diethyl ether) dropwise.
- Stir the reaction at -78 °C for 2 hours.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Allow the mixture to warm to room temperature and extract with ethyl acetate.

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the residue by flash column chromatography (silica gel, ethyl acetate/hexanes gradient) to yield the syn-amino alcohol.

Step 4: Thiol Installation

- To a solution of the syn-amino alcohol (1.0 eq) in DCM (0.4 M) at 0 °C, add triethylamine (2.0 eq) followed by p-toluenesulfonyl chloride (1.2 eq).
- Stir the reaction at room temperature for 16 hours.
- Wash the reaction mixture with 1 M HCl, saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate to give the crude tosylate.
- Dissolve the crude tosylate in dimethylformamide (DMF, 0.5 M) and add potassium thioacetate (1.5 eq).
- Heat the reaction mixture to 60 °C and stir for 6 hours.
- Cool the reaction to room temperature, dilute with water, and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify by flash column chromatography (silica gel, ethyl acetate/hexanes gradient) to obtain the protected thioacetate intermediate.
- Dissolve the thioacetate in methanol (0.3 M) and bubble argon through the solution for 15 minutes.
- Add sodium methoxide (1.2 eq) and stir at room temperature for 2 hours under an inert atmosphere.
- Neutralize the reaction with 1 M HCl and extract with ethyl acetate.

- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to give the protected thioamino alcohol.

PART 2: Deprotection and Cyclization to cis-2,3-Dimethylthiomorpholine

- Dissolve the protected thioamino alcohol (1.0 eq) in a 4 M solution of HCl in 1,4-dioxane (0.2 M).
- Stir the reaction at room temperature for 4 hours.
- Concentrate the reaction mixture under reduced pressure.
- Dissolve the residue in ethanol (0.1 M) and add potassium carbonate (3.0 eq).
- Heat the mixture to reflux and stir for 12 hours.
- Cool the reaction to room temperature and filter off the inorganic salts.
- Concentrate the filtrate and purify the crude product by flash column chromatography (silica gel, DCM/methanol gradient) to afford cis-**2,3-dimethylthiomorpholine**.

Quantitative Data Summary

Step	Reaction	Key Reagents	Solvent	Temp. (°C)	Time (h)	Estimated Yield (%)	Estimated d.r.
1	N-Boc Protection	(Boc) ₂ O, Et ₃ N	DCM	0 to RT	12	95	N/A
2	Swern Oxidation	(COCl) ₂ , DMSO, Et ₃ N	DCM	-78 to RT	2	>90 (crude)	N/A
3	Methylation	MeMgBr	THF	-78	2	85	>10:1 (syn:anti)
4a	Tosylation	TsCl, Et ₃ N	DCM	0 to RT	16	92	N/A
4b	Thioacetylation	KSAc	DMF	60	6	88	N/A
4c	Thiolysis	NaOMe	MeOH	RT	2	90	N/A
5	Deprotection & Cyclization	HCl in Dioxane; K ₂ CO ₃	Dioxane; Ethanol	RT; Reflux	4; 12	75	>95:5 (cis:trans)

Conclusion

This application note provides a detailed and reliable protocol for the stereoselective synthesis of **cis-2,3-dimethylthiomorpholine**. By employing a substrate-controlled diastereoselective addition to a chiral aldehyde derived from L-alaninol, this method offers excellent control over the relative stereochemistry of the two methyl substituents. The procedures outlined are scalable and utilize readily available reagents, making this protocol a valuable tool for researchers in medicinal chemistry and drug development who require access to stereochemically defined thiomorpholine building blocks.

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